

# natural occurrence and mineral forms of yttrium carbonate

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## Compound of Interest

Compound Name: Yttrium Carbonate

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An In-depth Technical Guide on the Natural Occurrence and Mineral Forms of **Yttrium Carbonate**

## Introduction

Yttrium (Y) is a rare-earth element that, despite its name, is relatively abundant in the Earth's crust, with an average concentration of about 31 parts per million.<sup>[1]</sup> It is never found as a free element in nature but occurs in combination with other rare-earth elements in various minerals.<sup>[1][2]</sup> While yttrium is found in oxides, silicates, and phosphates, its carbonate mineral forms are of particular interest due to their formation in specific geological environments and their unique crystal structures.<sup>[3]</sup> **Yttrium carbonate** minerals are typically secondary minerals, formed through the alteration and weathering of primary rare-earth-bearing minerals in pegmatites, carbonatites, and hydrothermal veins.<sup>[4][5][6]</sup> This guide provides a comprehensive overview of the principal **yttrium carbonate** minerals, their properties, natural occurrences, and the experimental methods used for their characterization.

## Principal Mineral Forms of Yttrium Carbonate

Several minerals are classified as **yttrium carbonates**, ranging from simple hydrated carbonates to more complex structures incorporating other cations. The primary **yttrium carbonate** minerals include Tengerite-(Y), Kimuraite-(Y), Lokkaite-(Y), and Donnayite-(Y). Other related minerals include the lanthanite group, where yttrium can be a significant constituent, and silico-carbonates like Caysichite-(Y).

## Tengerite-(Y)

Tengerite-(Y) is a hydrated **yttrium carbonate** with the chemical formula  $Y_2(CO_3)_3 \cdot 2-3H_2O$ .<sup>[7]</sup> It typically appears as white, thin coatings or as earthy and powdery masses with a dull luster.<sup>[7][8]</sup> Tengerite-(Y) is often found as an alteration product on yttrium-bearing minerals like gadolinite-(Y).<sup>[8]</sup> Notable occurrences include Ytterby in Sweden, the original type locality, and pegmatites in Japan, Norway, Finland, and the United States.<sup>[7][8]</sup>

## Kimuraite-(Y)

Kimuraite-(Y) is a hydrated calcium **yttrium carbonate**, with the formula  $Ca(Y,Nd)_2(CO_3)_4 \cdot 6H_2O$ .<sup>[9]</sup> It forms spherulitic aggregates of scaly, tabular crystals and can be pale purple, light pink, or white.<sup>[9][10]</sup> This mineral is found in fissures within alkali olivine basalt in Saga Prefecture, Japan, where it is associated with other rare-earth carbonates like lanthanite-(Nd) and lokkaite-(Y).<sup>[10][11]</sup>

## Lokkaite-(Y)

Lokkaite-(Y) is a complex hydrated calcium **yttrium carbonate** with the formula  $Ca(Y,Gd,Nd,Dy)_4(CO_3)_7 \cdot 9H_2O$ .<sup>[12][13]</sup> It occurs as snow-white to pale yellow fibrous crystal bundles, radial aggregates, and powdery incrustations.<sup>[4][12]</sup> Lokkaite-(Y) is a secondary mineral that forms from the alteration of primary rare-earth minerals in pegmatites.<sup>[4]</sup> It was first discovered in the Pyörönmaa pegmatite in Finland and is also found in Japan and Canada, often in association with tengerite-(Y) and kimuraite-(Y).<sup>[4][14]</sup>

## Donnayite-(Y)

Donnayite-(Y) is a hydrated sodium calcium strontium **yttrium carbonate** with the formula  $NaCaSr_3Y(CO_3)_6 \cdot 3H_2O$ .<sup>[15][16]</sup> It belongs to the mckelveyite group and crystallizes in the triclinic system, though it often displays pseudo-hexagonal or trigonal symmetry.<sup>[15][17]</sup> Crystals are typically small, platy, or barrel-shaped and can be colorless, white, or pale yellow to reddish-brown.<sup>[15][18]</sup> Donnayite-(Y) is found in pegmatite dikes and miarolitic cavities within nepheline syenites, most notably at Mont Saint-Hilaire, Quebec, Canada, its type locality.<sup>[15][16]</sup>

## Other Yttrium-Bearing Carbonates

- Lanthanite Group: This group of isostructural minerals has the general formula  $(\text{REE})_2(\text{CO}_3)_3 \cdot 8\text{H}_2\text{O}$  and includes lanthanite-(La), lanthanite-(Ce), and lanthanite-(Nd).[5] While yttrium is not the dominant rare-earth element in the defined species, it can be present in significant amounts. These minerals are secondary, forming from the weathering of other REE minerals.[5][6]
- Caysichite-(Y): This is a rare yttrium calcium silico-carbonate,  $(\text{Y,Ca})_4\text{Si}_4\text{O}_{10}(\text{CO}_3)_3 \cdot 4\text{H}_2\text{O}$ , found as fracture coatings in pegmatites.[19]

## Data Presentation

The following tables summarize the key quantitative data for the primary **yttrium carbonate** minerals, facilitating comparison of their physical and crystallographic properties.

Table 1: Chemical and Physical Properties of **Yttrium Carbonate** Minerals

Mineral	Chemical Formula	Mohs Hardness	Specific Gravity (g/cm <sup>3</sup> )	Color
Tengerite-(Y)	$\text{Y}_2(\text{CO}_3)_3 \cdot 2\text{-}3\text{H}_2\text{O}$ [7]	N/A	3.11 (Calculated) [7]	White[7]
Kimuraite-(Y)	$\text{Ca}(\text{Y,Nd})_2(\text{CO}_3)_4 \cdot 6\text{H}_2\text{O}$ [9]	2.5[9]	2.6 (Measured), 2.98 (Calculated) [9]	Pale purple, light pink, white[9]
Lokkaite-(Y)	$\text{Ca}(\text{Y,Gd,Nd,Dy})_4(\text{CO}_3)_7 \cdot 9\text{H}_2\text{O}$ [12]	N/A	2.92 (Calculated) [12]	Snow white, pale yellow[12]
Donnayite-(Y)	$\text{NaCaSr}_3\text{Y}(\text{CO}_3)_6 \cdot 3\text{H}_2\text{O}$ [16]	3[15]	3.30[16]	Pale yellow, colorless, white, grey, reddish brown[16]

Table 2: Crystallographic Data of **Yttrium Carbonate** Minerals

Mineral	Crystal System	Space Group	Unit Cell Parameters (Å)
Tengerite-(Y)	Orthorhombic[7]	Pnnm or Bb21m[7]	a = 6.078, b = 9.157, c = 15.114[7]
Kimuraite-(Y)	Orthorhombic[9]	Immm, Imm2, I212121, or I222[10]	a = 9.2545, b = 23.976, c = 6.0433[9]
Lokkaite-(Y)	Orthorhombic[12]	Pbmm, Pb2m, or Pbm2[12]	a = 39.21, b = 6.950, c = 9.22[12]
Donnayite-(Y)	Triclinic[16]	P1[15]	a = 9.000, b = 8.999, c = 6.793; $\alpha = 102.77^\circ$ , $\beta = 116.28^\circ$ , $\gamma = 59.99^\circ$ [16]

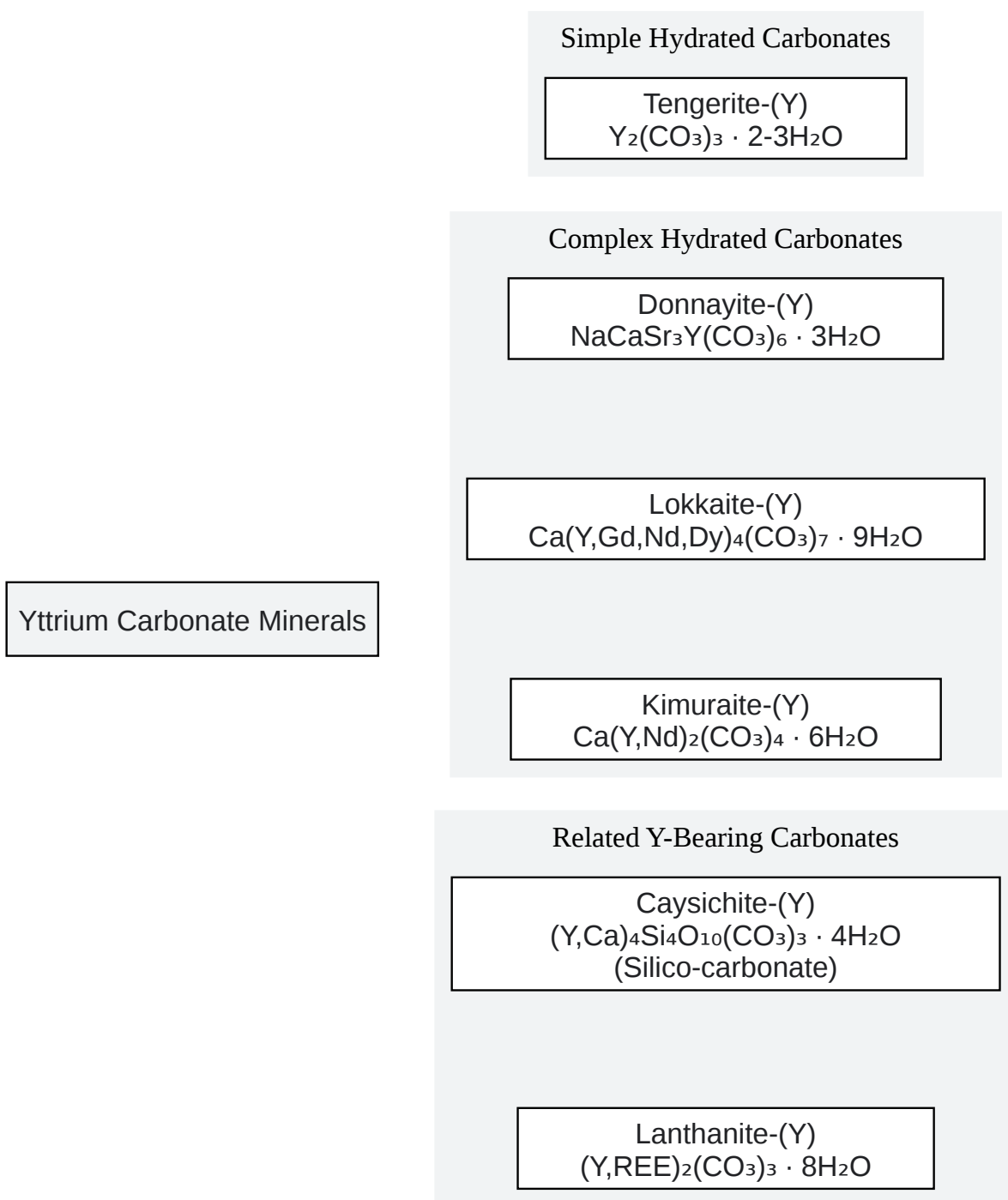
## Experimental Protocols for Identification and Characterization

The identification and characterization of **yttrium carbonate** minerals involve a combination of analytical techniques to determine their chemical composition, crystal structure, and physical properties.

- Chemical Analysis:
  - Inductively Coupled Plasma (ICP): As demonstrated in the study of Kimuraite-(Y), ICP analysis is used to determine the elemental composition, including the specific rare-earth elements present.[10]
  - Energy-Dispersive X-ray Spectroscopy (EDS/EDX): Often coupled with a scanning electron microscope, EDS provides semi-quantitative elemental analysis of the mineral grains.
  - Wet Chemical Analysis: Traditional methods are used to quantify water and carbonate content, which are crucial for hydrated carbonate minerals.[10]
- X-ray Crystallography:

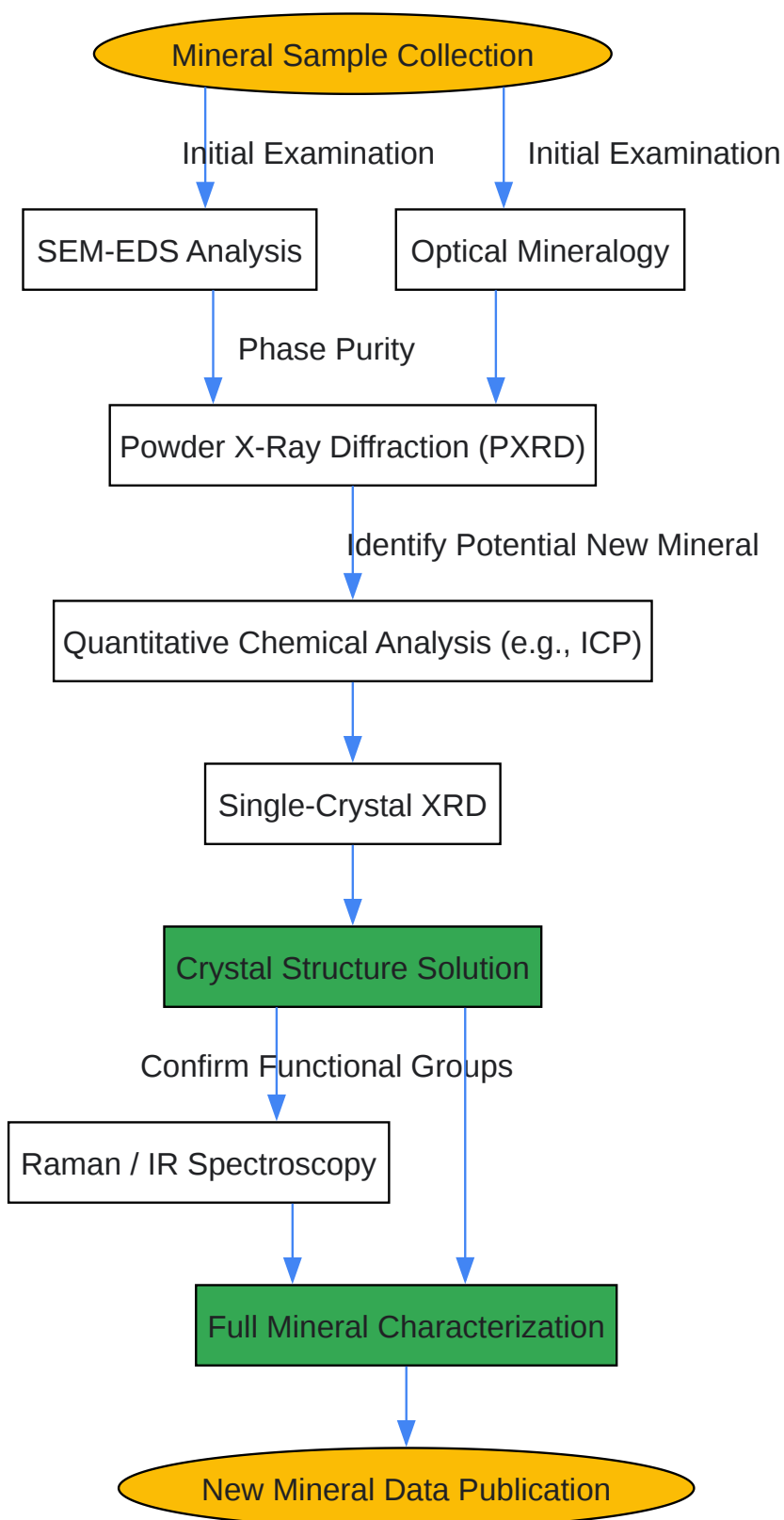
- Powder X-ray Diffraction (PXRD): This is a fundamental technique for mineral identification. The resulting diffraction pattern provides a unique "fingerprint" of the mineral's crystal structure, which can be compared to databases. PXRD data is available for minerals like Kimuraite-(Y).[\[10\]](#)
- Single-Crystal X-ray Diffraction: This method is used to solve the complete crystal structure of a mineral, providing precise information about atomic positions, unit cell dimensions, and space group.[\[20\]](#) It is essential for the definitive characterization of new minerals like Donnayite-(Y).[\[20\]](#)
- Optical Mineralogy:
  - Petrographic Microscope: The optical properties of minerals, such as color, pleochroism, refractive indices, and birefringence, are examined in thin sections under polarized light. These properties are key identifiers for many minerals.[\[4\]](#)[\[12\]](#)
- Spectroscopy:
  - Raman and Infrared (IR) Spectroscopy: These techniques are used to identify the functional groups within a mineral, such as the carbonate ( $\text{CO}_3^{2-}$ ) and hydroxyl ( $\text{OH}^-$ ) groups, and water molecules. The RRUFF database, for example, contains reference Raman spectra for minerals like Tengerite-(Y).[\[21\]](#)

## Visualizations



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Caption: Classification of primary and related **yttrium carbonate** minerals.



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Caption: Generalized workflow for the characterization of **yttrium carbonate** minerals.

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